analytical standards for "Condurangoglykosid A"

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Condurangoglykosid A*
CAS No.:	*11051-90-4*
Cat. No.:	*B225753*

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Analytical Profile: Condurangoglycoside A

Substance Identification & Physicochemical Data

Condurangoglycoside A belongs to a complex class of 11,12-O-diacyl pregnane derivatives.[1][2][3] It is structurally characterized by a steroid backbone (Condurangogenin) esterified with organic acids (often acetic, cinnamic, or benzoic acid) and glycosylated with a specific oligosaccharide chain.[1][2][3]

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Parameter	Specification
Analyte Name	Condurangoglycoside A (Condurangoglykosid A)
Source Matrix	Marsdenia condurango Rchb.[1][2][3][4][5][6] f. (Condurango Cortex)
Chemical Class	Polyoxypregnane Ester Glycoside
Aglycone Core	Condurangogenin A ($C_{32}H_{42}O_7$)
Molecular Weight	~1100–1300 Da (varies by specific sugar moieties in "A" series)
Solubility	Soluble in Methanol, Ethanol, Acetonitrile; Sparingly soluble in Water; Insoluble in Hexane.[1][2][3][7]
UV Max	~210 nm (End absorption), ~280 nm (if Cinnamate/Benzoate ester present)
Stability	Hydrolysis-sensitive (ester and glycosidic bonds).[1][2][3] Store neat standards at -20°C.

> *Critical Note on Nomenclature: The term "Condurangin" refers to the complex mixture of glycosides. Specific isomers are designated A, A0, C, E0, etc.[3] Ensure your reference standard Certificate of Analysis (CoA) specifically identifies Isomer A.[1][2]*

Sample Preparation Protocol

Objective: Isolate the glycoside fraction while removing lipophilic interferences (fats/chlorophyll) and hydrophilic tannins which plague Condurango analysis.[1]

Reagents:

- Methanol (LC-MS Grade)[1][2][3]

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- n-Hexane (ACS Grade)[1][2][3]
- Chloroform or Dichloromethane (DCM)[1][2][3]
- Water (Milli-Q/18.2 MΩ)[1][2][3]

Workflow Steps:

- Extraction:
  - Weigh 1.0 g of powdered Condurango bark (passed through #60 mesh).
  - Sonicate in 20 mL Methanol for 30 minutes at 25°C.
  - Centrifuge (4000 rpm, 10 min) and collect supernatant. Repeat x2. Combine extracts.
- Cleanup (Liquid-Liquid Partitioning):
  - Evaporate combined Methanol to dryness (Rotary Evaporator, <45°C).
  - Resuspend residue in 20 mL Water.[3]
  - Defatting: Extract with 20 mL n-Hexane (x3). Discard the Hexane layer (removes lipids/waxes).[1]
  - Enrichment: Extract the aqueous phase with 20 mL Chloroform/DCM (x3).
  - Note: Condurangoglycosides are moderately polar.[3] If recovery is low in $CHCl_3$, use n-Butanol saturated with water for the final extraction.[3]
- Reconstitution:
  - Evaporate the Chloroform/Butanol fraction to dryness.
  - Reconstitute in 1.0 mL Methanol (LC Grade).
  - Filter through a 0.22 µm PTFE syringe filter prior to injection.[3]

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High-Performance Liquid Chromatography (HPLC) Protocol

Application: Quantitative determination and purity assessment.[1][2][3]

Method A: HPLC-DAD (Standard QC Method)

This method relies on the UV absorption of the ester moieties (cinnamate/benzoate) attached to the pregnane core.[1][2]

- System: Agilent 1260/1290 or equivalent with Diode Array Detector (DAD).
- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus C18), 250 mm x 4.6 mm, 5 µm.[1][3]
- Column Temp: 30°C.
- Flow Rate: 1.0 mL/min.[3]
- Injection Vol: 10–20 µL.
- Detection:
  - Signal A: 210 nm (General pregnane backbone/end absorption).[1][2]
  - Signal B: 280 nm (Specific for aromatic ester substituents).[1][2]

Mobile Phase Gradient:

- Solvent A: Water + 0.1% Formic Acid (improves peak shape).[1][2]
- Solvent B: Acetonitrile (ACN).[1][2]

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Time (min)	% Solvent A (Water)	% Solvent B (ACN)	Phase
0.0	80	20	Equilibration
5.0	80	20	Isocratic Hold
30.0	40	60	Linear Gradient
45.0	10	90	Wash
50.0	10	90	Hold
51.0	80	20	Re-equilibration

System Suitability Criteria:

- Tailing Factor: < 1.5
- Resolution (Rs): > 2.0 between Condurangoglycoside A and adjacent peaks (e.g., A0 or C). [1][2][3]
- RSD (Area): < 2.0% (n=6 injections).[1][2]

LC-MS/MS Identification Protocol

Application: Structural confirmation and analysis in complex biological matrices (plasma/tissue). [1][2][3]

- Interface: Electrospray Ionization (ESI) in Positive Mode.[1][2]
- ** Rationale:** Pregnane glycosides readily form sodium adducts

  or protonated molecules

  .[1][2]
- MS Settings:
  - Capillary Voltage: 4500 V

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- Drying Gas: 10 L/min @ 350°C
- Nebulizer: 40 psi[1][2]

- MRM Transitions (Example - Optimization Required per Standard):
  - Precursor: Select

    (e.g., m/z 1100–1300 range).[1][2][3]
  - Product Ions: Look for losses of sugar units (162 Da for hexose, 146 Da for deoxyhexose) or the aglycone fragment.

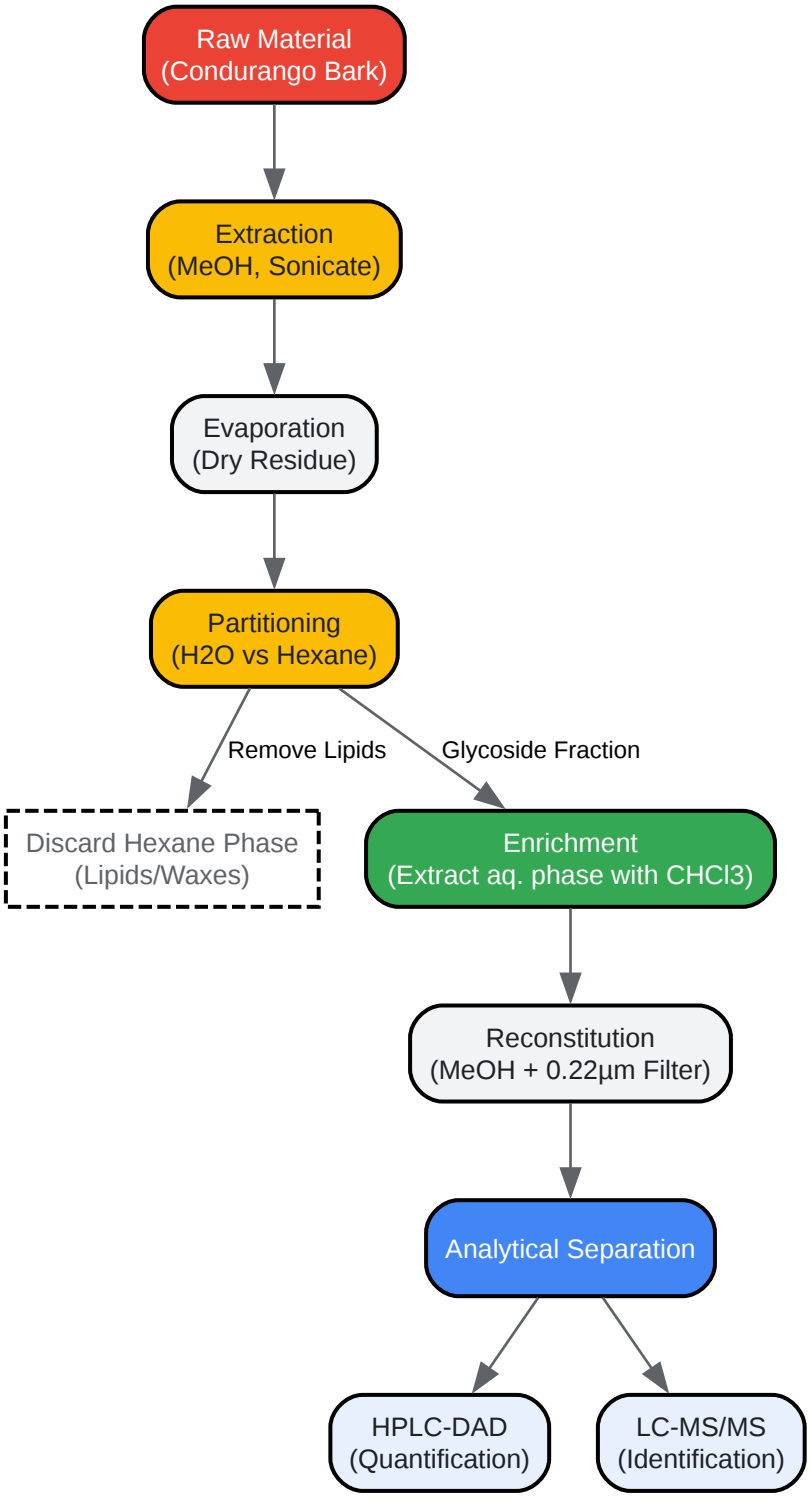
HPTLC Fingerprint (Rapid ID)

Application: Quick identification of raw herbal material.[1][2]

- Plate: Silica gel 60 F_{254} HPTLC plates (Merck).[1][2]
- Mobile Phase: Chloroform : Methanol : Water (70 : 30 : 4 v/v/v).[1][2]
- Application: Bandwise (8 mm).
- Derivatization: Spray with Vanillin-Sulfuric Acid reagent.[1][2][3] Heat at 105°C for 5–10 min.
- Result: Condurangoglycosides appear as distinct blue/violet or brown bands in visible light.[3]

Workflow Visualization

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Caption: Step-by-step extraction and analytical workflow for isolating Condurangoglycoside A from raw bark matrix.

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- To cite this document: BenchChem. [analytical standards for "Condurangoglykosid A"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b225753/docs#analytical-standards-for-condurangoglykosid-a]

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